

comparative performance of tetrazene vs. MTX-1 as a primer sensitizer

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Compound of Interest

Compound Name: Tetrazene explosive

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MTX-1 Outperforms Tetrazene as a Highly Stable Primer Sensitizer

A comprehensive analysis of experimental data reveals that MTX-1, a novel energetic material, demonstrates superior thermal and hydrolytic stability compared to the traditionally used primer sensitizer, tetrazene, while maintaining comparable safety and performance characteristics. These findings position MTX-1 as a promising replacement for tetrazene in ordnance applications, particularly where enhanced stability is a critical requirement.

Researchers and scientists in the field of energetic materials have long sought a more stable alternative to tetrazene, a compound widely used to sensitize primer mixes in both percussion and stab applications.^{[1][2][3][4]} While effective, tetrazene is known for its low thermal and hydrolytic stability, which can compromise the shelf life and reliability of munitions.^{[1][2][5]} A potential replacement, MTX-1 (1-[(2E)-3-(1H-tetrazol-5-yl)triaz-2-en-1-ylidene]methanediamine), has emerged, showing significant improvements in stability without sacrificing essential performance metrics.^{[1][3][4]}

Comparative Performance Analysis: Tetrazene vs. MTX-1

A direct comparison of key performance indicators highlights the advantages of MTX-1. The following table summarizes the available quantitative data from various studies.

Performance Metric	Tetrazene	MTX-1	Source(s)
Thermal Stability			
DSC Exotherm Peak	144 °C	214 °C	[2][6]
Weight Loss at 90 °C (167 hrs)	36%	4%	[1][2]
Hydrolytic Stability			
Decomposition in Boiling Water	Decomposes	Stable	[2][7]
Recovery after 119 days in water	-	Nearly quantitative recovery (<1% decomposition)	[6]
Sensitivity			
Impact Sensitivity	Less sensitive	Exceeds Tetrazene	[1][6]
Friction Sensitivity	Comparable	Comparable	[2][6]
ESD Sensitivity	Comparable	Comparable	[2][6]
Primer Performance			
Sensitization of BLS Mixes	Slightly more efficient (high standard deviation)	Nearly equivalent	[2][6]

Key Findings from Experimental Data

The data clearly indicates that MTX-1 possesses significantly enhanced thermal stability. Differential Scanning Calorimetry (DSC) shows a much higher decomposition temperature for MTX-1 (214 °C) compared to tetrazene (144 °C).[2][6] Furthermore, thermogravimetric analysis (TGA) at a sustained temperature of 90 °C reveals a dramatic difference in material degradation, with tetrazene losing 36% of its weight over 167 hours, while MTX-1 loses only 4% in the same period.[1][2] This superior thermal stability is a critical advantage for applications involving high temperatures or long-term storage.

In terms of hydrolytic stability, MTX-1 again shows marked superiority. Tetrazene is known to decompose in boiling water, whereas MTX-1 can be re-isolated nearly unchanged after prolonged exposure to water for approximately 120 days.[2][6] This property is crucial for the reliability of munitions in humid environments.

Regarding sensitivity, which is the primary function of these compounds in primers, MTX-1 demonstrates an impact sensitivity that exceeds that of tetrazene.[1][6] However, its sensitivity to friction and electrostatic discharge (ESD) are comparable to tetrazene, indicating a similar safety profile in handling and processing.[2][6] When tested in primer compositions, specifically with basic lead styphnate (BLS), MTX-1 provides nearly equivalent sensitization, suggesting it can be a drop-in replacement for tetrazene in many existing formulations.[2][6] It is suggested that using 5-8% of MTX-1 could provide equivalent sensitivity to the typical 2-5% of tetrazene used in primer mixes.[1]

Experimental Methodologies

The performance characteristics of tetrazene and MTX-1 were evaluated using a suite of standardized testing protocols for energetic materials. The following sections detail the methodologies employed in the key comparative experiments.

Thermal Stability Analysis

Differential Scanning Calorimetry (DSC): DSC measurements were performed to determine the thermal behavior and decomposition temperatures of both compounds. Samples of approximately 0.12-0.13 mg were placed in hermetically sealed aluminum pans. The temperature was ramped from 50 °C to 300 °C at a constant heating rate of 20 °C per minute to identify the exothermic decomposition peak.[1]

Thermogravimetric Analysis (TGA): Isothermal TGA was used to assess the long-term thermal stability. Samples were heated to 90 °C and then held at this temperature for an extended period (e.g., 10,000 minutes or 167 hours). The weight loss of the sample over time was recorded to quantify the rate of decomposition.[1][6]

Hydrolytic Stability Test

To evaluate hydrolytic stability, a sample of MTX-1 was exposed to water for an extended period of 119 days. Following this period, the solid material was recovered and analyzed to

determine the extent of decomposition. The near-quantitative recovery of unchanged MTX-1 indicated its high resistance to hydrolysis.[6] For tetrazene, its known instability in boiling water serves as a qualitative benchmark for its hydrolytic susceptibility.[2][7]

Sensitivity Testing

Impact Sensitivity (Ball Drop Test): The impact sensitivity was evaluated using a ball drop apparatus. This test determines the height from which a standard weight must be dropped to cause the explosive material to detonate in 50% of trials. The results for MTX-1 indicated a higher sensitivity to impact compared to tetrazene.[2][6]

Friction Sensitivity: A friction sensitivity tester, such as the FSKM-PEx, is used to determine the response of the material to frictional stimuli. The test measures the probability of ignition at a given frictional force. The results showed that MTX-1 and tetrazene have comparable sensitivity to friction.[2][6][7]

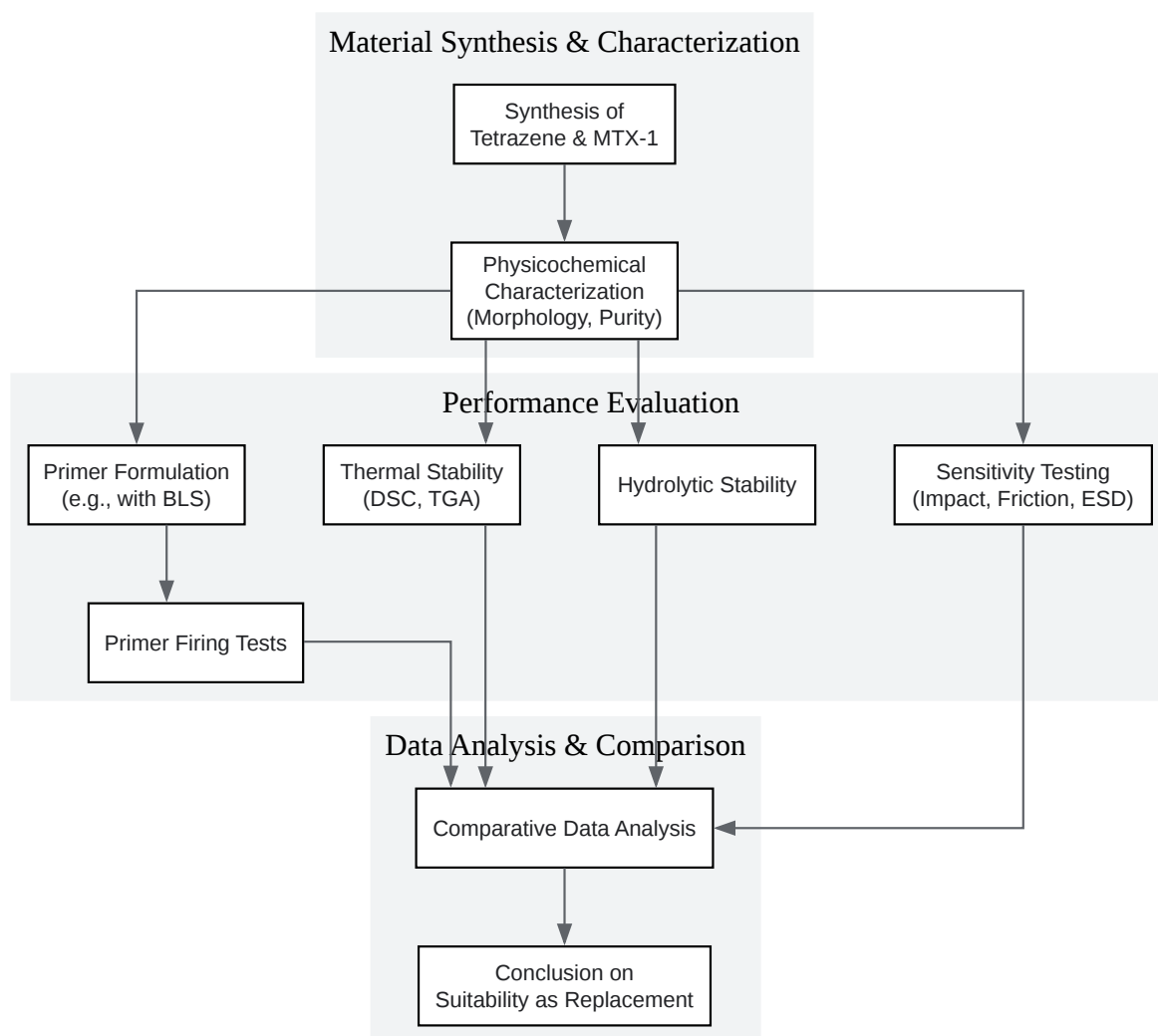
Electrostatic Discharge (ESD) Sensitivity: ESD sensitivity testing determines the susceptibility of the material to initiation by an electrical spark. The test involves subjecting the material to sparks of varying energy levels to find the minimum energy required for ignition. Both MTX-1 and tetrazene were found to have similar ESD sensitivities.[2][6]

Primer Performance Evaluation

The ability of the compounds to sensitize a primary explosive was assessed by incorporating them into a primer composition. A common method involves mixing the sensitizer (e.g., 5% by weight) with a primary explosive like basic lead styphnate (BLS) (95% by weight). This mixture is then pressed into a standard primer cup, such as a PVU-12. The performance is evaluated by initiating the primer with a firing pin and measuring the resulting output or by conducting a statistical analysis of the firing probability at different impact energies (e.g., using the Bruceton method).[6][8]

Experimental Workflow Visualization

The following diagram illustrates the typical experimental workflow for the comparative evaluation of primer sensitizers like tetrazene and MTX-1.



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Caption: Experimental workflow for comparing primer sensitizers.

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